

# "Bis(o-cresyl) p-Cresyl Phosphate-d7 chemical properties"

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## Compound of Interest

Compound Name: *Bis(o-cresyl) p-Cresyl Phosphate-d7*

Cat. No.: *B15599793*

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A Technical Guide to the Chemical Properties of **Bis(o-cresyl) p-Cresyl Phosphate-d7**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core chemical properties of **Bis(o-cresyl) p-Cresyl Phosphate-d7**. The information is curated for researchers, scientists, and professionals in drug development who require detailed chemical data and an understanding of its analytical context.

## Core Chemical Properties

**Bis(o-cresyl) p-Cresyl Phosphate-d7** is a deuterated stable isotope-labeled analog of a specific isomer of tricresyl phosphate (TCP). Stable isotope-labeled compounds are invaluable in analytical chemistry, particularly in mass spectrometry-based methods, for use as internal standards to achieve accurate quantification.

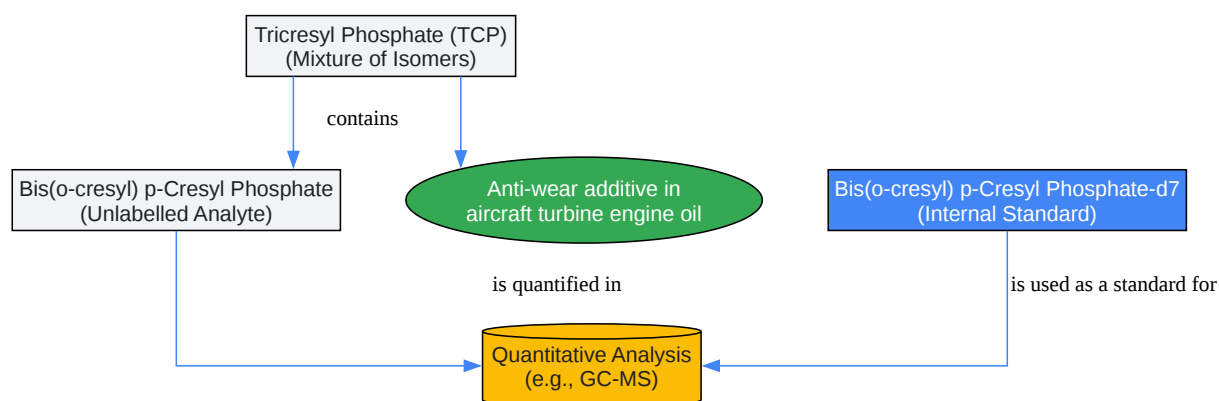
The quantitative chemical properties of **Bis(o-cresyl) p-Cresyl Phosphate-d7** are summarized in the table below for easy reference.

Property	Value
Synonyms	Phosphoric Acid Bis(2-methylphenyl) 4-Methylphenyl Ester-d7
Molecular Formula	C <sub>21</sub> D <sub>7</sub> H <sub>14</sub> O <sub>4</sub> P
Molecular Weight	375.406 g/mol
Unlabelled CAS Number	77342-19-9
Physical Form	Neat
SMILES	<chem>[2H]c1c([2H])c(C([2H])([2H])[2H])c([2H])c([2H])c1OP(=O)(Oc1ccccc1C)Oc1ccccc1C</chem>
InChI	InChI=1S/C21H21O4P/c1-16-12-14-19(15-13-16)23-26(22,24-20-10-6-4-8-17(20)2)25-21-11-7-5-9-18(21)3/h4-15H,1-3H3/1D3,12D,13D,14D,15D
InChIKey	JNTXWMBTWZTKRP-BAHIHEAASA-N

## Applications in Research

The primary application of **Bis(o-cresyl) p-Cresyl Phosphate-d7** is as a labeled internal standard for the quantification of Bis(o-cresyl) p-Cresyl Phosphate and other tricresyl phosphate (TCP) isomers. TCPs are utilized as anti-wear additives in aircraft turbine engine oils and as flame retardants and plasticizers in various materials.<sup>[1]</sup> Concerns about the toxicity of certain TCP isomers, particularly those containing ortho-cresyl groups, have necessitated precise analytical methods to monitor their presence in various environmental and biological matrices.<sup>[1][2]</sup>

The use of a deuterated standard like **Bis(o-cresyl) p-Cresyl Phosphate-d7** allows for the correction of matrix effects and variations in sample preparation and instrument response, leading to highly accurate and reliable quantification of the target analyte.



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Caption: Relationship between TCP, its isomer, and the deuterated standard.

## Experimental Protocols

While the specific synthesis protocol for the deuterated compound is proprietary, the general synthesis of tricresyl phosphates involves the reaction of cresols with a phosphorylating agent like phosphorus oxychloride.[3] For the synthesis of **Bis(o-cresyl) p-Cresyl Phosphate-d7**, deuterated p-cresol would be used as a starting material.

The analysis of tricresyl phosphate isomers is typically performed using gas chromatography coupled with mass spectrometry (GC-MS).[1][2] A general protocol for such an analysis is outlined below.

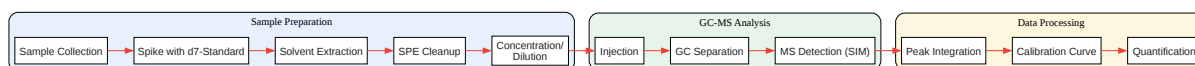
## General Protocol for the Analysis of TCP Isomers by GC-MS

This protocol provides a general framework. Specific parameters such as temperatures, ramp rates, and volumes should be optimized for the specific instrument and matrix being analyzed.

- Sample Preparation:

- The sample (e.g., engine oil, environmental sample extract) is accurately weighed or measured.
- A known amount of the internal standard, **Bis(o-cresyl) p-Cresyl Phosphate-d7**, is added to the sample.
- The sample is extracted with a suitable organic solvent (e.g., hexane, toluene).
- The extract may require cleanup steps, such as solid-phase extraction (SPE), to remove interfering matrix components.
- The final extract is concentrated or diluted to an appropriate volume for GC-MS analysis.
- GC-MS Analysis:
  - Gas Chromatograph (GC) Conditions:
    - Injector: Split/splitless or PTV, operated at a high temperature (e.g., 280°C) to ensure vaporization.
    - Carrier Gas: Helium or Hydrogen at a constant flow rate.
    - Column: A capillary column suitable for the separation of semi-volatile organic compounds, such as a DB-5ms or equivalent.
    - Oven Temperature Program: A temperature gradient is used to separate the TCP isomers. An example program could be:
      - Initial temperature: 100°C, hold for 1 minute.
      - Ramp to 300°C at 10°C/minute.
      - Hold at 300°C for 5 minutes.
  - Mass Spectrometer (MS) Conditions:
    - Ionization Mode: Electron Ionization (EI) at 70 eV.

- Acquisition Mode: Selected Ion Monitoring (SIM) for high sensitivity and specificity. Characteristic ions for the analyte and the deuterated internal standard are monitored.
- Transfer Line Temperature: Maintained at a temperature (e.g., 290°C) to prevent condensation of the analytes.
- Data Analysis:
  - The peaks corresponding to the unlabelled analyte and the deuterated internal standard are identified based on their retention times and characteristic ions.
  - A calibration curve is generated by analyzing standards containing known concentrations of the analyte and a fixed concentration of the internal standard.
  - The concentration of the analyte in the sample is calculated based on the ratio of the peak area of the analyte to the peak area of the internal standard and the calibration curve.



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Caption: General workflow for TCP isomer analysis using GC-MS.

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